

In Vitro Activity of Trimeprazine Maleate: A Technical Guide

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Compound of Interest

Compound Name: *Trimeprazine maleate*

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Abstract

Trimeprazine, a phenothiazine derivative, is recognized for its therapeutic applications as an antihistamine, sedative, and antiemetic. This technical guide provides an in-depth overview of the in vitro activity of **trimeprazine maleate**, with a focus on its molecular interactions and functional effects. This document summarizes key quantitative data, details the experimental protocols used to generate this data, and provides visual representations of relevant biological pathways and experimental workflows. The information presented is intended to support further research and drug development efforts involving trimeprazine and related compounds.

Core In Vitro Activities of Trimeprazine Maleate

Trimeprazine maleate exhibits a range of in vitro activities, primarily centered around its antagonism of histamine H1 receptors. Additionally, it interacts with other receptor systems and has demonstrated antimicrobial and antiviral properties.

Receptor Binding Affinity

Trimeprazine demonstrates notable affinity for histamine H1 receptors and, to a lesser extent, muscarinic acetylcholine receptors. This dual activity is a key characteristic of many first-generation antihistamines.

Table 1: Receptor Binding Affinities of Trimeprazine

Target Receptor	Ligand	Tissue Source	Ki (nM)	Reference
Histamine H1 Receptor	[3H]mepyramine	Bovine Cerebral Cortex	0.72	[1]
Muscarinic Acetylcholine Receptors	[3H]quinuclidinyl benzilate	Bovine Cerebral Cortex	38	[1][2]

Inhibition of Histamine Release

Trimeprazine has been shown to inhibit the release of histamine from mast cells, a key event in the allergic response.

Table 2: Inhibition of Histamine Release by Trimeprazine

Assay	Cell/Tissue Source	Inducing Agent	IC50 (nM)	Reference
Histamine Release Inhibition	Isolated Human Lung Fragments	anti-IgE	19	[1]

Antiviral Activity

Recent studies have identified trimeprazine as a potential inhibitor of severe acute respiratory syndrome coronavirus 2 (SARS-CoV-2) replication in vitro.

Table 3: In Vitro Antiviral Activity of Trimeprazine against SARS-CoV-2

Cell Line	Parameter	Value (µM)	Reference
Vero E6	EC50	1.76	[1]
Vero E6	CC50	19.73	[1]

Antimicrobial Activity

Trimeprazine has demonstrated inhibitory activity against a range of bacterial species.

Table 4: In Vitro Antimicrobial Activity of Trimeprazine Tartrate

Bacterial Species	Minimum Inhibitory Concentration (MIC) (µg/mL)	Reference
Staphylococcus spp.	<100	[3]
Salmonella spp.	<100	[3]
Bacillus spp.	<100	[3]
Shigella spp.	10-100	[3]
Vibrio cholerae	10-100	[3]
V. parahaemolyticus	10-100	[3]
Klebsiella spp.	Moderately sensitive	[3]
Proteus spp.	Moderately sensitive	[3]
Pseudomonas spp.	Moderately sensitive	[3]
Citrobacter spp.	Moderately sensitive	[3]

Signaling Pathways and Mechanisms of Action

The primary mechanism of action of trimeprazine is the competitive antagonism of the histamine H1 receptor, a G protein-coupled receptor (GPCR).

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References

- 1. vdoc.pub [vdoc.pub]
- 2. Identification of SARS-CoV-2 entry inhibitors among already approved drugs - PubMed [pubmed.ncbi.nlm.nih.gov]
- 3. researchgate.net [researchgate.net]
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